

Triazophos-D5: A Technical Guide to its Certificate of Analysis and Purity

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Compound of Interest

Compound Name: Triazophos-D5

Cat. No.: B13436747

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the critical parameters detailed in a Certificate of Analysis (CoA) for the deuterated organophosphate insecticide, **Triazophos-D5**. Understanding the purity, identity, and isotopic enrichment of this analytical standard is paramount for its effective use in research and drug development, particularly in metabolic studies, environmental analysis, and as an internal standard in mass spectrometry-based quantification.

Certificate of Analysis: Summary of Quantitative Data

A Certificate of Analysis for a high-purity reference material like **Triazophos-D5** provides a comprehensive summary of its chemical and physical properties. The following tables represent typical data found on a CoA for this compound.

Table 1: General Information and Physical Properties

Parameter	Specification
Compound Name	Triazophos-D5 (phenyl-D5)
CAS Number	1773496-62-0
Molecular Formula	C ₁₂ H ₁₁ D ₅ N ₃ O ₃ PS
Molecular Weight	318.34 g/mol
Appearance	Colorless to light yellow oil
Solubility	Soluble in most organic solvents (e.g., acetonitrile, methanol, dichloromethane)
Storage Condition	-20°C in a tightly sealed container, protected from light

Table 2: Purity and Isotopic Enrichment

Parameter	Method	Result	Uncertainty
Chemical Purity	¹ H-NMR	≥98.0%	± 0.5%
Isotopic Purity (D5)	HRMS	≥99.0 atom % D	± 0.2%
Isotopic Distribution	HRMS	D5 > 99%, D4 < 1%, D0-D3 not detected	N/A

Experimental Protocols

The accurate characterization of **Triazophos-D5** requires robust analytical methodologies to confirm its identity, and determine its chemical and isotopic purity.

Identity Confirmation

The structural integrity of **Triazophos-D5** is confirmed using a combination of spectroscopic techniques.

- ¹H-NMR (Proton Nuclear Magnetic Resonance) Spectroscopy: The absence of proton signals in the phenyl region of the spectrum confirms the successful deuteration of the

phenyl ring. The remaining proton signals corresponding to the ethyl groups are verified against the spectrum of a non-deuterated Triazophos reference standard.

- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is used to determine the accurate mass of the molecule, which should correspond to the theoretical mass of the D5 isotopologue.

Chemical Purity Determination

The chemical purity is a measure of the percentage of the target compound in the material, excluding isotopic variations and residual solvents.

- Method: Quantitative ^1H -NMR (qNMR) spectroscopy is a primary method for determining chemical purity.
- Protocol:
 - An accurately weighed sample of **Triazophos-D5** is dissolved in a deuterated solvent (e.g., CDCl_3) containing a certified internal standard of known purity and concentration (e.g., maleic anhydride).
 - The ^1H -NMR spectrum is acquired under quantitative conditions, ensuring complete relaxation of all relevant signals.
 - The purity of **Triazophos-D5** is calculated by comparing the integral of a characteristic proton signal from the analyte (e.g., the methylene protons of the ethyl groups) to the integral of a known signal from the internal standard.

Isotopic Purity and Enrichment Analysis

Isotopic purity and enrichment are critical parameters for a deuterated standard, ensuring its utility as an internal standard.

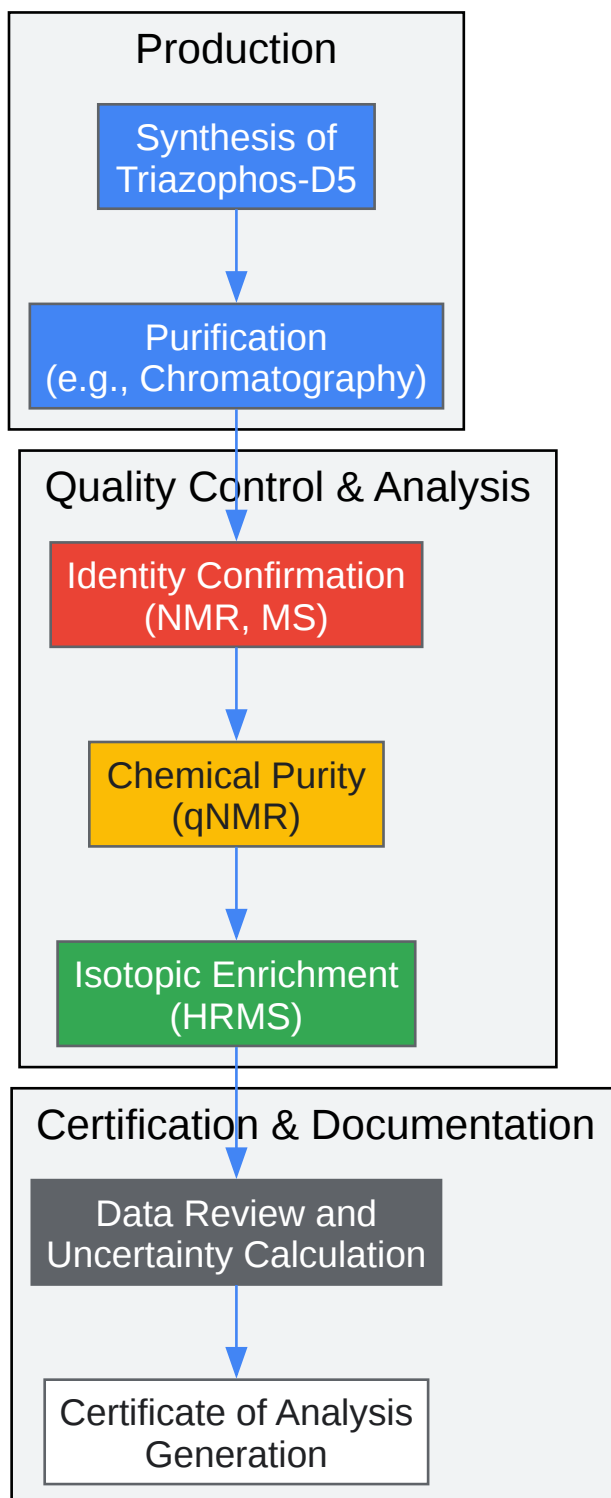
- Method: High-Resolution Mass Spectrometry (HRMS) is the primary technique for this analysis.
- Protocol:

- A dilute solution of **Triazophos-D5** is prepared in a suitable solvent.
- The solution is introduced into the mass spectrometer, typically via direct infusion or liquid chromatography.
- A high-resolution mass spectrum is acquired in the region of the molecular ion.
- The relative intensities of the ion corresponding to the fully deuterated (D5) species and any less-deuterated species (D0 to D4) are measured.
- The isotopic purity is calculated as the percentage of the D5 species relative to the sum of all isotopologue species.

Workflow for Certification of a Reference Material

The following diagram illustrates the general workflow for the certification of a chemical reference material like **Triazophos-D5**, from synthesis to the final Certificate of Analysis.

Workflow for Chemical Reference Material Certification



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Caption: General workflow for the certification of a chemical reference material.

This technical guide provides a foundational understanding of the critical quality attributes of **Triazophos-D5** as a certified reference material. For specific applications, users should always refer to the Certificate of Analysis provided by the manufacturer for detailed specifications and handling instructions.

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